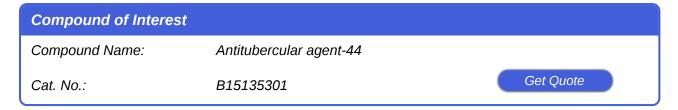


Comparative Evaluation of Pretomanid Against a Panel of Mycobacterium tuberculosis Clinical Isolates

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the in vitro activity of Pretomanid, a novel antitubercular agent, against a panel of Mycobacterium tuberculosis (M. tuberculosis) clinical isolates. Its performance is benchmarked against standard first-line and second-line antitubercular drugs, with supporting experimental data presented for comparative analysis.

Data Presentation: Comparative Minimum Inhibitory Concentration (MIC) of Antitubercular Agents

The following table summarizes the Minimum Inhibitory Concentration (MIC) values of Pretomanid and other key antitubercular agents against various clinical isolates of M. tuberculosis. The MIC is defined as the lowest concentration of a drug that inhibits the visible growth of a microorganism. Lower MIC values are indicative of higher potency.



Drug	M. tuberculosis Isolate Type	MIC₅₀ (μg/mL)	MIC9ο (μg/mL)	MIC Range (μg/mL)
Pretomanid	Drug-Susceptible & Drug-Resistant	0.015 - 0.25	0.03 - 0.53	0.005 - 0.53
Isoniazid	Drug-Susceptible	0.03	0.06	0.015 - 0.125
Isoniazid- Resistant	>8.0	>8.0	0.2 - >64	
Rifampicin	Drug-Susceptible	0.06	0.125	0.015 - 0.25
Rifampicin- Resistant	>16.0	>32.0	1.0 - >64	
Moxifloxacin	Drug-Susceptible	0.125	0.25	0.03 - 0.5
Fluoroquinolone- Resistant	>2.0	>4.0	0.5 - >16	
Bedaquiline	Drug-Susceptible & Drug-Resistant	0.03 - 0.06	0.06 - 0.12	≤0.008 - 0.24
Delamanid	Drug-Susceptible & Drug-Resistant	0.004 - 0.015	0.012 - 0.03	0.001 - 0.5
Linezolid	Drug-Susceptible & Drug-Resistant	0.25 - 0.5	0.5 - 1.0	≤0.06 - >32

Note: MIC values are compiled from multiple studies and represent a range of findings against different panels of clinical isolates. Direct comparison between drugs should be made with caution due to variations in the specific isolates tested in each study.

Experimental Protocols: Microplate Alamar Blue Assay (MABA)

The Minimum Inhibitory Concentrations (MICs) are determined using the Microplate Alamar Blue Assay (MABA), a colorimetric method for assessing the susceptibility of M. tuberculosis to



antimicrobial agents.[1][2]

1. Materials and Reagents:

- Media: Middlebrook 7H9 broth supplemented with 0.2% (v/v) glycerol, 10% (v/v) OADC (oleic acid, albumin, dextrose, catalase), and 0.05% (v/v) Tween 80.
- Antitubercular Agents: Stock solutions of Pretomanid and comparator drugs prepared in dimethyl sulfoxide (DMSO) or sterile deionized water.
- M. tuberculosis Culture: Mid-log phase culture of M. tuberculosis H37Rv or clinical isolates grown in supplemented Middlebrook 7H9 broth.
- Alamar Blue Reagent: A commercially available resazurin-based solution.
- 96-well Microplates: Sterile, flat-bottom microplates.
- Sterile Deionized Water
- Parafilm

2. Inoculum Preparation:

- The turbidity of the M. tuberculosis culture is adjusted with supplemented Middlebrook 7H9 broth to match a 1.0 McFarland standard, which corresponds to approximately 1 x 10⁷ CFU/mL.
- The bacterial suspension is then diluted 1:50 in supplemented Middlebrook 7H9 broth to obtain the final inoculum.

3. Assay Procedure:

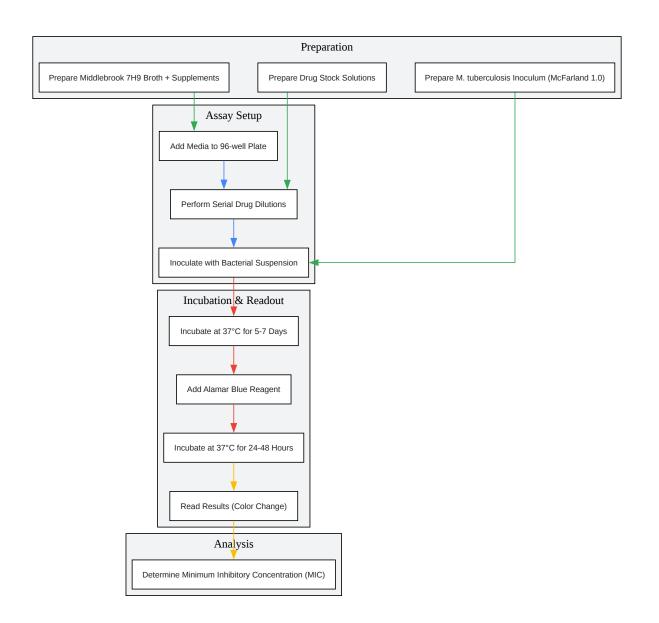
- Aseptically add 200 μ L of sterile deionized water to all outer perimeter wells of the 96-well microplate to prevent evaporation.
- Add 100 μL of supplemented Middlebrook 7H9 broth to all inner wells.



- Prepare serial two-fold dilutions of each drug directly in the microplate. This is achieved by adding a specific volume of the drug stock solution to the first well of a row and then transferring 100 μL to the subsequent wells, mixing at each step.[1] The final drug concentrations should bracket the expected MIC range.
- Add 100 μL of the prepared M. tuberculosis inoculum to each well containing the drug dilutions and to the drug-free growth control wells.
- Seal the plates with Parafilm and incubate at 37°C for 5-7 days.
- After the initial incubation, add 20 μL of Alamar Blue reagent and 12.5 μL of 20% Tween 80 to each well.
- Re-incubate the plates at 37°C for 24-48 hours.
- 4. Interpretation of Results:
- A color change from blue (oxidized state) to pink (reduced state) indicates bacterial growth.
 [1]
- The MIC is determined as the lowest drug concentration that prevents this color change, i.e., the well remains blue.[1]

Mandatory Visualization





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Caption: Experimental workflow for the Microplate Alamar Blue Assay (MABA).



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